

Technical Guide: N-Formylindole (1-Formylindole) Physicochemical Data & Handling

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Compound of Interest

Compound Name: *1h-Indole-1-carbaldehyde*

CAS No.: 38097-26-6

Cat. No.: B8775750

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Executive Summary & Structural Distinction

In drug discovery and synthetic organic chemistry, "N-formylindole" refers specifically to 1-Formylindole (Indole-1-carboxaldehyde). It is frequently confused with its C-3 isomer, Indole-3-carboxaldehyde (3-Formylindole), which is a common metabolic byproduct.

Critical Distinction:

- **1-Formylindole (Target):** The formyl group is attached to the nitrogen (N-1). It serves primarily as a protecting group for the indole nitrogen or as a specific intermediate to direct electrophilic substitution to the C-3 position.
- **3-Formylindole (Common Isomer):** The formyl group is at C-3.^[2] This is a solid, high-melting metabolite often found in biological assays.

Failure to distinguish these isomers leads to erroneous solubility assumptions and failed synthesis scale-ups.

Physicochemical Profile

The N-formylation of indole dramatically alters its physical state compared to the parent indole or the 3-formyl isomer. By removing the N-H hydrogen bond donor, the crystal lattice energy is significantly reduced, often resulting in a liquid or low-melting solid at room temperature.

Table 1: Core Chemical Data

Property	Data Value	Notes
IUPAC Name	1H-Indole-1-carbaldehyde	
Common Name	N-Formylindole	
CAS Number	38097-26-6	Note: Do not confuse with 2591-86-8 (N-Formylpiperidine)
Molecular Formula		
Molecular Weight	145.16 g/mol	
Physical State	Viscous Liquid / Low-melting Solid	MP: ~20–25°C (often supercools to oil)
LogP (Predicted)	~2.6	Lipophilic
H-Bond Donors	0	N-H is substituted
H-Bond Acceptors	1	Carbonyl oxygen

Solubility & Solvent Compatibility

Unlike 3-formylindole, which has poor solubility in non-polar solvents due to strong intermolecular hydrogen bonding, N-formylindole is highly lipophilic.

Solubility Guidelines

- Water: Insoluble. (< 0.1 mg/mL). The lack of an N-H donor prevents effective interaction with the water network, despite the polar carbonyl.
- DMSO: Freely Soluble (> 100 mg/mL). Recommended for biological stock solutions.[\[3\]](#)

- Dichloromethane (DCM): Freely Soluble. Ideal solvent for extraction and synthesis.
- Ethanol/Methanol: Soluble. Good for recrystallization or deprotection reactions.
- Hexanes/Heptane: Sparingly Soluble. Often used to precipitate impurities or as a co-solvent in chromatography.

Scientist's Insight:

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“When handling N-formylindole, treat it as a lipophilic amide. If your product oils out in aqueous workups, use DCM rather than Ethyl Acetate for extraction to ensure quantitative recovery, as the high lipophilicity can lead to emulsion formation in ether/water systems.”

Stability & Hydrolysis (The Protecting Group Strategy)

N-Formylindole is kinetically stable under neutral and mild acidic conditions, making it an excellent protecting group for the indole nitrogen during Vilsmeier-Haack reactions or lithiation steps. However, it is labile to hydrolysis under specific conditions.

Stability Matrix

- Acid Stability: Stable to dilute mineral acids at RT. Hydrolyzes in refluxing aqueous acid.
- Base Stability: Labile. Rapidly deprotects in NaOH/MeOH or
/MeOH.
- Oxidation: The formyl group can be oxidized to a carboxylic acid (Indole-1-carboxylic acid) by strong oxidants ().

Experimental Protocols

Protocol A: Synthesis of N-Formylindole (Acetic Formic Anhydride Method)

Use this method for high-yield preparation without the formation of C-3 byproducts.

Reagents: Indole (1.0 eq), Sodium Formate (1.5 eq), Formic Acid (solvent), Acetic Anhydride (1.2 eq).

- Preparation of AFA: In a separate flask, mix Formic Acid and Acetic Anhydride at 0°C. Stir for 30 mins to generate Acetic Formic Anhydride (AFA) in situ.
- Addition: Dissolve Indole in a minimum volume of DCM or dry THF. Add the AFA solution dropwise at 0°C.^[1]
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (Indole ~0.6 in 20% EtOAc/Hex; N-Formyl ~0.4).
- Quench: Pour mixture into ice-cold saturated . Caution: Vigorous evolution.
- Workup: Extract with DCM (3x). Wash organic layer with brine. Dry over and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Protocol B: Deformylation (Deprotection)

Standard protocol for removing the N-formyl group after synthetic modification.

- Dissolution: Dissolve the N-formylindole derivative in Methanol (0.1 M concentration).

- Base Addition: Add 2.0 equivalents of (solid) or 1M NaOH (aq).
- Reaction: Stir at RT for 30–60 minutes. Conversion is usually rapid.
- Workup: Evaporate Methanol. Resuspend residue in water/EtOAc. Extract product.

Protocol C: Biological Assay Solubilization

- Weigh N-formylindole solid/oil.
- Dissolve in 100% DMSO to create a 10 mM Stock Solution.
- Sonicate for 30 seconds to ensure homogeneity (viscous oils can trap air).
- Dilute into culture media. Note: Keep final DMSO concentration < 0.5% to avoid solvent toxicity.

Visualization: Pathway & Decision Logic

The following diagram illustrates the strategic use of N-formylindole as a protecting group to achieve C-3 selectivity, a common workflow in medicinal chemistry.



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Figure 1: Strategic workflow for utilizing N-formylindole protection to ensure regioselective synthesis at the C-3 position.

References

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